Application Note: Nuclear Magnetic Resonance (NMR) Analysis of Versalide

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Compound of Interest

Compound Name:	*Versalide*
CAS No.:	*88-29-9*
Cat. No.:	*B1219986*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Versalide, also known by its chemical name 1-(3-ethyl-5,6,7,8-tetrahydro-5,5,8,8-tetramethyl-2-naphthalenyl)ethanone or as AETT, is a synthetic polycyclic musk previously used as a fragrance ingredient in various consumer products such as soaps and cosmetics.[1][2][3][4][5] Due to its widespread use and subsequent detection in environmental and biological samples, robust analytical methods for its identification and quantification are crucial.[6][7][8] Nuclear Magnetic Resonance (NMR) spectroscopy is a powerful technique for the structural elucidation and purity assessment of organic molecules like **Versalide**.[2] This application note provides a detailed protocol for the ^{1}H and ^{13}C NMR analysis of **Versalide**.

While specific, publicly available datasets of assigned ^{1}H and ^{13}C NMR chemical shifts for **Versalide** are not readily found in the searched literature, this document presents a generalized methodology and data presentation format based on standard practices for similar analytes. The provided tables are templates to be populated with experimental data.

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Chemical Structure

- Systematic Name: 1-(3-ethyl-5,5,8,8-tetramethyl-6,7-dihydronaphthalen-2-yl)ethanone[2]
- Molecular Formula: $C_{18}H_{26}O$[1][3]
- Molecular Weight: 258.40 g/mol [5]
- CAS Number: 88-29-9[1][2][3]

Quantitative Data Presentation

The following tables are templates for the presentation of ^{1}H and ^{13}C NMR data for **Versalide**.

Table 1: ^{1}H NMR Data for **Versalide**

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Integration	Assignment
e.g., 7.26	s	-	1H	Ar-H
e.g., 2.50	q	7.5	2H	CH_2CH_3
e.g., 2.45	s	-	3H	$COCH_3$
e.g., 1.68	s	-	4H	CH_2CH_2
e.g., 1.30	s	-	6H	gem-di-CH_3
e.g., 1.25	s	-	6H	gem-di-CH_3
e.g., 1.15	t	7.5	3H	CH_2CH_3

Note: The data presented in this table is hypothetical and for illustrative purposes only. The solvent is assumed to be $CDCl_3$.

Table 2: ^{13}C NMR Data for **Versalide**

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Chemical Shift (δ) ppm	Assignment
e.g., 209.0	C=O
e.g., 145.0	Ar-C
e.g., 138.0	Ar-C
e.g., 135.0	Ar-C
e.g., 130.0	Ar-C
e.g., 128.0	Ar-CH
e.g., 125.0	Ar-CH
e.g., 38.0	$C(CH_3)_2$
e.g., 37.5	$C(CH_3)_2$
e.g., 34.0	CH_2CH_2
e.g., 31.5	$C(CH_3)_2$
e.g., 31.0	$C(CH_3)_2$
e.g., 29.0	$COCH_3$
e.g., 25.0	CH_2CH_3
e.g., 19.0	CH_2CH_2
e.g., 15.0	CH_2CH_3

Note: The data presented in this table is hypothetical and for illustrative purposes only. The solvent is assumed to be $CDCl_3$.

Experimental Protocols

The following protocols are generalized for the NMR analysis of a polycyclic musk compound like **Versalide**.

Sample Preparation

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A well-prepared sample is critical for obtaining high-quality NMR spectra.

Materials:

- **Versalide** sample
- Deuterated solvent (e.g., Chloroform-d, $CDCl_3$)
- 5 mm NMR tubes
- Pipettes
- Vortex mixer
- Filter (optional)

Procedure:

- Weighing: Accurately weigh approximately 10-20 mg of the **Versalide** sample for ^{1}H NMR or 50-100 mg for ^{13}C NMR into a clean, dry vial.
- Dissolution: Add approximately 0.6-0.7 mL of deuterated solvent (e.g., $CDCl_3$) to the vial. Chloroform-d is a common choice for non-polar organic compounds.
- Mixing: Gently vortex the vial to ensure complete dissolution of the sample.
- Transfer: Using a pipette, carefully transfer the solution into a 5 mm NMR tube.
- Filtering (Optional): If any particulate matter is visible, filter the solution through a small plug of glass wool in a Pasteur pipette directly into the NMR tube.
- Capping: Securely cap the NMR tube to prevent solvent evaporation.

NMR Data Acquisition

The following are typical parameters for acquiring ^{1}H and ^{13}C NMR spectra on a 400 MHz spectrometer.

^{1}H NMR Spectroscopy:

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- Spectrometer Frequency: 400 MHz
- Solvent: $CDCl_3$
- Temperature: 298 K
- Pulse Sequence: zg30 (or similar standard 1D proton experiment)
- Number of Scans: 16-64 (depending on sample concentration)
- Relaxation Delay: 1.0 s
- Acquisition Time: ~4 s
- Spectral Width: -2 to 12 ppm
- Referencing: The residual solvent peak of $CDCl_3$ ($\delta \approx 7.26$ ppm) can be used as an internal reference.

^{13}C NMR Spectroscopy:

- Spectrometer Frequency: 100 MHz
- Solvent: $CDCl_3$
- Temperature: 298 K
- Pulse Sequence: zgpg30 (or similar proton-decoupled 1D carbon experiment)
- Number of Scans: 1024 or more (due to the low natural abundance of ^{13}C)
- Relaxation Delay: 2.0 s
- Acquisition Time: ~1-2 s
- Spectral Width: 0 to 220 ppm
- Referencing: The solvent peak of $CDCl_3$ ($\delta \approx 77.16$ ppm) is used as an internal reference.[9]

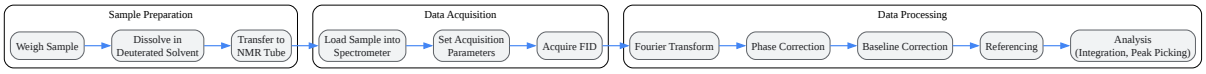
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Data Processing

- Fourier Transformation: Apply a Fourier transform to the acquired Free Induction Decay (FID) to obtain the frequency-domain spectrum.
- Phasing: Manually or automatically phase correct the spectrum to ensure all peaks are in the absorptive mode.
- Baseline Correction: Apply a baseline correction algorithm to ensure a flat baseline.
- Referencing: Calibrate the chemical shift axis by setting the reference peak (e.g., $CDCl_3$) to its known chemical shift.
- Integration (^1H NMR): Integrate the area under each peak to determine the relative number of protons.
- Peak Picking: Identify the chemical shift of each peak.

Visualizations

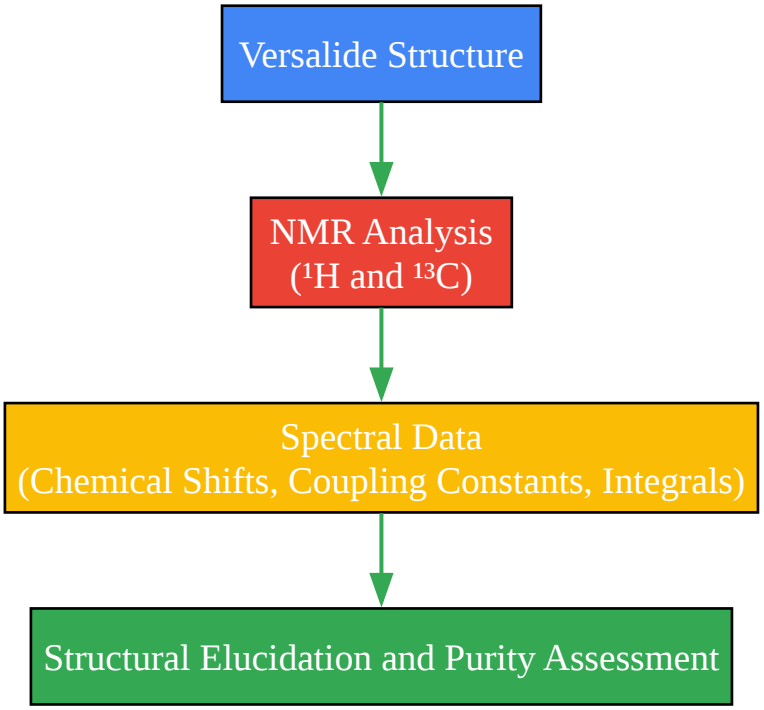
The following diagrams illustrate the general workflow for NMR analysis.



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Caption: General experimental workflow for NMR analysis.

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Caption: Logical relationship for NMR-based structural elucidation.

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